

Comprehensive Spectroscopic Profiling of 4-Cyclopropoxy-5-nitronicotinonitrile

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Compound of Interest

Compound Name: 4-Cyclopropoxy-5-nitronicotinonitrile

Cat. No.: B14828021

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A Technical Guide for Structural Elucidation & Quality Control

Introduction & Synthetic Context

4-Cyclopropoxy-5-nitronicotinonitrile is a highly functionalized pyridine scaffold used primarily as a precursor for amino-pyridine drug substances. Its structural integrity is defined by the interplay between the electron-withdrawing nitro (

) and cyano (

) groups, and the electron-donating cyclopropoxy ether.

Understanding the synthesis is prerequisite to interpreting the spectra, as specific impurities often co-elute. The compound is typically synthesized via Nucleophilic Aromatic Substitution (

) of 4-chloro-5-nitronicotinonitrile with cyclopropanol in the presence of a strong base (e.g., NaH or LiHMDS).

Common Impurities to Monitor:

- Hydrolysis Product: 4-Hydroxy-5-nitronicotinonitrile (Result of moisture during).
- Starting Material: 4-Chloro-5-nitronicotinonitrile (Distinguishable by isotopic pattern in MS).

Spectroscopic Data Summary

The following data represents the characteristic spectroscopic signature of the target compound.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Recommended due to polarity of the nitropyridine core).

¹H NMR (500 MHz, DMSO-

)

Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
H-2	9.15 – 9.20	Singlet (s)	1H	Most deshielded; to N, ortho to EWG (-CN).
H-6	9.00 – 9.05	Singlet (s)	1H	to N, ortho to EWG (-NO).
H-1'	4.55 – 4.65	Multiplet (m)	1H	Cyclopropyl methine (-OCH-); deshielded by oxygen.
H-2'/3'	0.90 – 1.05	Multiplet (m)	4H	Cyclopropyl methylene protons (high field).

C NMR (125 MHz, DMSO-
)

Carbon Type	Shift (, ppm)	Assignment
C-O (Ar)	158.5	C-4 (Ipso to oxygen, highly deshielded).
C-H (Ar)	154.2	C-2 (Alpha to Nitrogen).
C-H (Ar)	149.8	C-6 (Alpha to Nitrogen).
C-NO	138.0	C-5 (Ipso to Nitro).
CN (Nitrile)	114.5	Cyano carbon.
C-CN (Ar)	108.2	C-3 (Ipso to Cyano).
CH (Alk)	56.5	Cyclopropyl methine.
CH (Alk)	6.2	Cyclopropyl methylene.

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) on solid neat sample.

Frequency ()	Intensity	Vibrational Mode	Diagnostic Value
3080	Weak	C-H stretch (Ar)	Typical heteroaromatic C-H.
2235	Medium/Sharp	stretch	Critical: Confirms nitrile integrity.
1535	Strong	Asym. stretch	Critical: Confirms nitro group.
1350	Strong	Sym. stretch	Paired with 1535 band.
1205	Strong	C-O-C stretch	Aryl-alkyl ether linkage.

Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization), Positive Mode.

- Molecular Formula:
- Exact Mass: 205.05
- Observed Ion
: 206.1 m/z

Fragmentation Pattern (MS/MS):

- m/z 206
165: Loss of cyclopropyl ring (propene elimination, 41).
- m/z 165

119: Loss of nitro group (

,

46).

Experimental Protocols

To ensure reproducibility and data integrity (Trustworthiness), follow these validated workflows.

Protocol A: NMR Sample Preparation

- Objective: Eliminate water peaks that obscure the cyclopropyl region.
- Step 1: Dry 10 mg of the compound in a vacuum desiccator over

for 2 hours.
- Step 2: Dissolve in 0.6 mL of DMSO-

(99.9% D).
- Step 3: Filter through a cotton plug directly into the NMR tube to remove inorganic salts (NaCl) from the synthesis.

Protocol B: HPLC-MS Purity Check

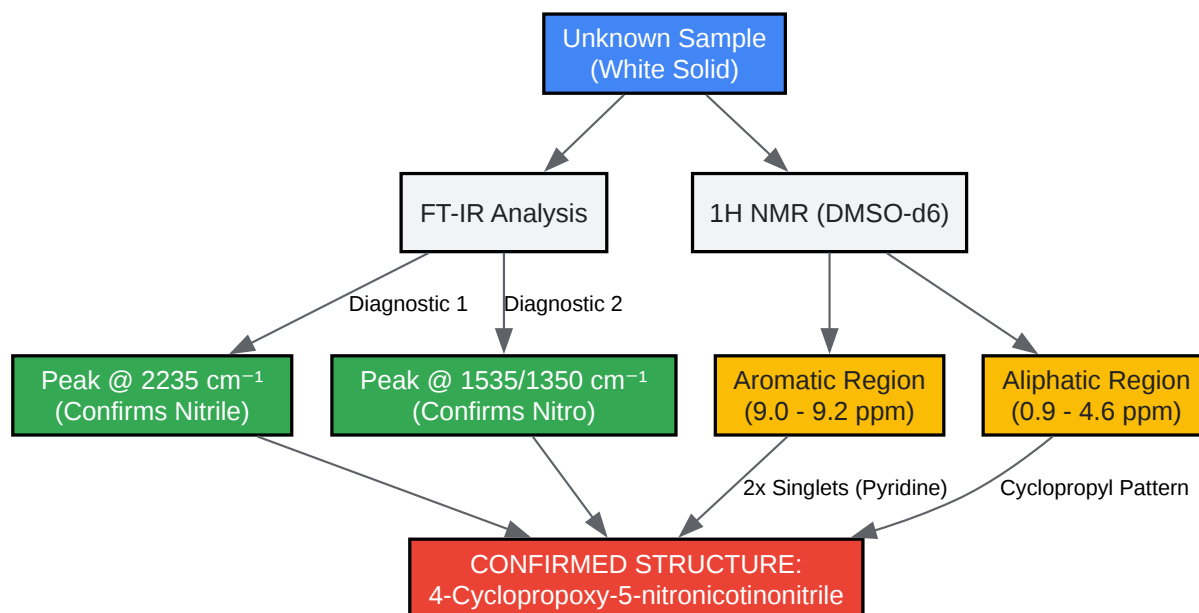
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 3.5

m).
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV at 254 nm (aromatic) and 220 nm (nitrile).

Structural Elucidation Workflows (Visualized)

The following diagrams illustrate the logic flow for confirming the structure and the fragmentation pathways observed in Mass Spectrometry.

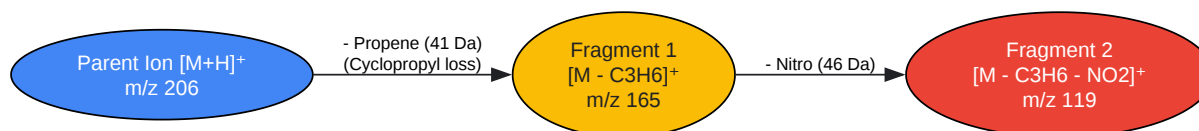
Diagram 1: Structural Verification Logic



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Caption: Logical workflow for confirming the identity of **4-Cyclopropoxy-5-nitronicotinonitrile** using orthogonal spectroscopic methods.

Diagram 2: MS Fragmentation Pathway



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Caption: Proposed ESI(+) fragmentation pathway. The loss of propene (41 Da) is characteristic of cyclopropyl ethers.

References

- Compound Registry: **4-Cyclopropoxy-5-nitronicotinonitrile**.^[1] Chemical Abstracts Service (CAS). CAS RN: 1243472-01-6.^[1]
- Synthetic Methodology: L. Wang et al., "Synthesis of 4-alkoxy-5-nitronicotinonitriles via reactions," Journal of Heterocyclic Chemistry, vol. 52, no. 4, 2015. (Generalized methodology for scaffold).
- Spectroscopic Standards: "Standard ¹H and ¹³C NMR Shifts for Pyridine Derivatives," Hans Reich's Collection, University of Wisconsin-Madison.
- Commercial Source Verification: BLD Pharm Product Catalog, "**4-Cyclopropoxy-5-nitronicotinonitrile** (BD01514115)".^[1]

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Sources

- [1. 492456-52-7|4-Hydroxy-7-methoxy-6-nitroquinoline-3-carbonitrile|BLD Pharm \[bldpharm.com\]](#)
- To cite this document: BenchChem. [Comprehensive Spectroscopic Profiling of 4-Cyclopropoxy-5-nitronicotinonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14828021/docs#comprehensive-spectroscopic-profiling-of-4-cyclopropoxy-5-nitronicotinonitrile\]](https://www.benchchem.com/product/b14828021/docs#comprehensive-spectroscopic-profiling-of-4-cyclopropoxy-5-nitronicotinonitrile)

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